

Technical Comparison Guide: EMD-1204831 vs. Crizotinib c-Met Selectivity Profile

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Compound of Interest

Compound Name: EMD-1204831

Cat. No.: B1150073

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Executive Summary: The Selectivity Gap

In the landscape of c-Met (Hepatocyte Growth Factor Receptor) inhibition, the distinction between **EMD-1204831** and Crizotinib represents a fundamental divergence in medicinal chemistry strategy: Mono-target precision vs. Multi-kinase potency.

While Crizotinib (PF-02341066) established the clinical viability of c-Met inhibition, its profile is characterized by "promiscuous" Type I binding, potentially inhibiting ALK and ROS1. In contrast, **EMD-1204831** (a precursor analogue in the series leading to Tepotinib/EMD-1214063) was engineered as a highly selective Type Ib inhibitor. It exploits a specific hydrophobic pocket unique to the c-Met active state, resulting in a >3,000-fold selectivity window against the human kinome.

This guide provides a rigorous technical comparison to assist researchers in selecting the appropriate chemical probe for c-Met signal transduction studies.

Mechanistic Profiling & Binding Kinetics

Structural Basis of Selectivity

To understand the experimental data, one must first grasp the structural causality.

- Crizotinib (Type I): Binds to the ATP-binding pocket in the active conformation (DFG-in). However, it relies heavily on interactions with the hinge region—a highly conserved structural motif across the kinome. This conservation explains its significant off-target activity against ALK (nM) and ROS1.
- **EMD-1204831** (Type Ib): Also binds the DFG-in (active) state but utilizes a distinct pyridazinone scaffold. This scaffold facilitates a unique π -stacking interaction with Tyr1230 (part of the activation loop) and occupies a specific solvent-exposed hydrophobic pocket. This pocket is structurally distinct in c-Met compared to ALK or ROS1, acting as a "selectivity filter" that Crizotinib does not engage.

Quantitative Selectivity Data

The following data aggregates biochemical assays performed at physiological ATP concentrations (

).

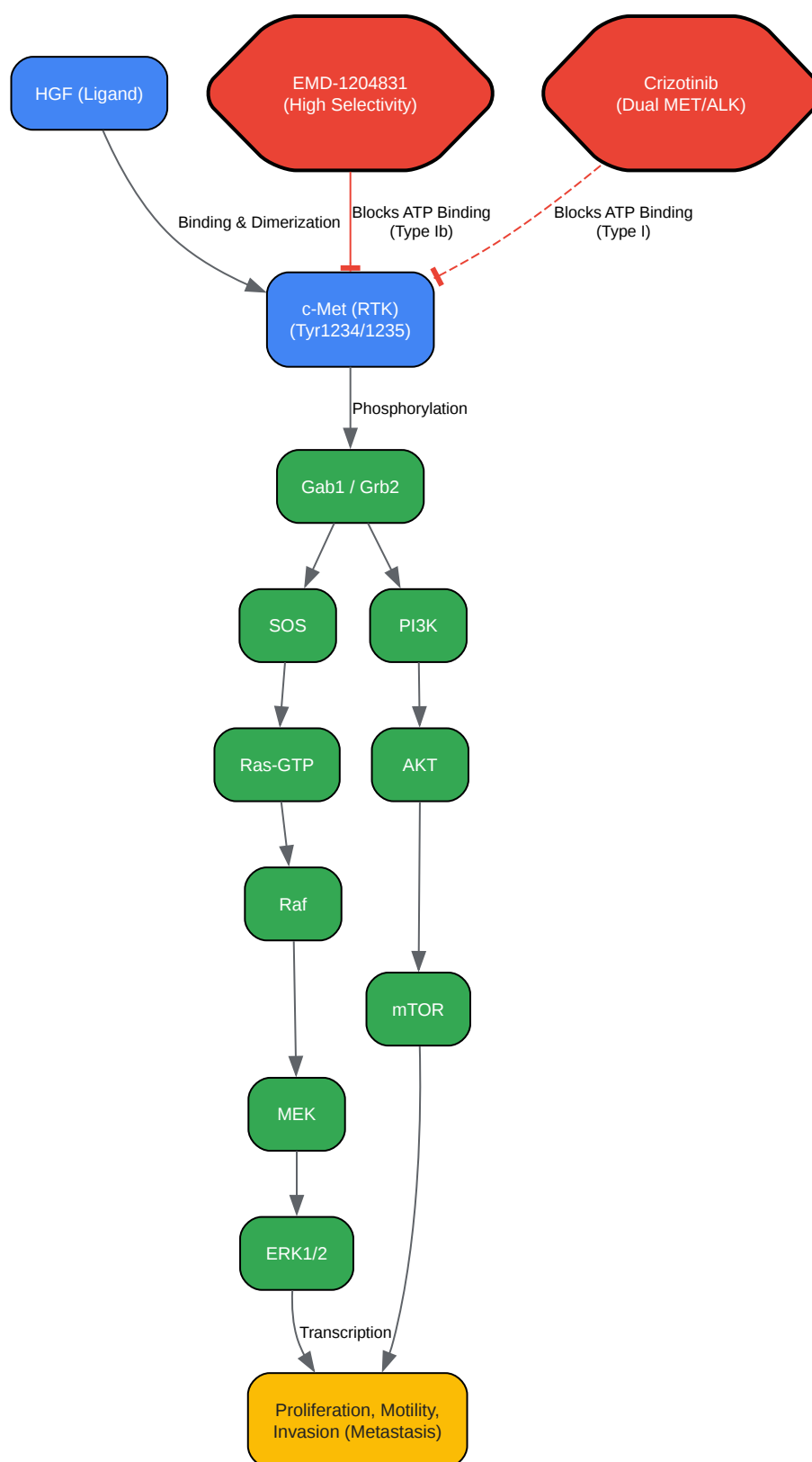
Feature	EMD-1204831	Crizotinib	Biological Implication
Primary Target ()	c-Met: 9 nM	c-Met: ~8–20 nM	Comparable potency on the primary target.
Off-Target (ALK)	> 10,000 nM	~20 nM	Crizotinib is a dual MET/ALK inhibitor; EMD is MET-exclusive.
Off-Target (ROS1)	> 10,000 nM	< 50 nM	EMD avoids confounding ROS1-driven signaling effects.
Off-Target (RON)	> 3,000 nM	~30–100 nM	RON (MST1R) is closely related to MET; EMD discriminates effectively.
Kinome Selectivity	>3,000-fold (vs 241 kinases)	Low (Multi-targeted)	EMD-1204831 is the superior probe for isolating c-Met specific phenotypes.

“

*Analyst Note: When using Crizotinib in phenotypic screens, observed cytotoxicity cannot be definitively attributed to c-Met inhibition alone due to the ALK/ROS1 overlap. **EMD-1204831** resolves this ambiguity.*

Signal Transduction Visualization

The following diagram illustrates the c-Met signaling cascade and the precise intervention points. Note that while both compounds inhibit the phosphorylation of Tyr1234/1235, only Crizotinib introduces confounding variables by inhibiting independent ALK/ROS1 pathways (not shown for clarity, but implied by the "Dirty Profile").



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Figure 1: c-Met Signal Transduction and Inhibition Nodes.[1][2] **EMD-1204831** provides clean inhibition of the receptor, whereas Crizotinib (dashed) introduces off-target risks.

Experimental Protocols: Validating Selectivity

To independently verify the selectivity profile of **EMD-1204831** versus Crizotinib in your lab, use the following Radiometric Flash-Plate Assay. This method is superior to standard ELISA for kinetic profiling because it minimizes wash steps that can disrupt weak binders, providing a more accurate

for competitive inhibitors.

Protocol: ³³P-ATP Kinase Flash-Plate Assay

Objective: Determine

values for c-Met, ALK, and ROS1.

Reagents:

- Recombinant Kinases: c-Met (cytoplasmic domain), ALK, ROS1.
- Substrate: Biotinylated Poly(Glu, Tyr) 4:1 peptide.
- Isotope:
ATP.
- Plate: Streptavidin-coated FlashPlate (PerkinElmer).

Workflow Logic:

- Reaction Assembly: Mix kinase, biotinylated substrate, and the inhibitor (**EMD-1204831** or Crizotinib) in a serial dilution.
 - Why? Pre-incubating the inhibitor with the kinase (without ATP) for 10 minutes allows the compound to access the binding pocket before competition begins.
- Initiation: Add

ATP mix.

- Critical Step: The ATP concentration must be at the apparent for each specific kinase to ensure the reflects the true inhibition constant ().
- Incubation: 60 minutes at Room Temperature.
 - Mechanism:[3][4] The kinase transfers the radiolabeled phosphate from ATP to the biotinylated peptide.
- Capture: The biotinylated peptide binds to the streptavidin-coated walls of the FlashPlate.
- Wash & Read: Wash with PBS/0.05% Tween-20. Read on a scintillation counter.
 - Detection: Only the peptide bound to the well walls (which is now radiolabeled) will trigger the scintillant embedded in the plastic. Free ATP is washed away.

Workflow Visualization



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Figure 2: Radiometric Flash-Plate Assay Workflow for Kinase Selectivity Profiling.

Expert Synthesis & Recommendations

When to use EMD-1204831

- Basic Research: When dissecting the specific contribution of c-Met to a phenotype (e.g., cell migration, HGF-response). Using Crizotinib here risks false positives due to ALK inhibition.

- Resistance Studies: **EMD-1204831** is effective in generating specific c-Met resistance models without the background noise of multi-kinase pressure.
- In Vivo: **EMD-1204831** (and its clinical analogue Tepotinib) shows excellent oral bioavailability and pharmacokinetics, making it suitable for xenograft studies targeting MET-amplified tumors.

When to use Crizotinib

- Positive Control: Use as a benchmark for potency, but not for selectivity.
- Broad Screening: If the goal is to hit any target in the MET/ALK/ROS1 axis to stop tumor growth regardless of mechanism.

Final Verdict

For high-fidelity molecular biology and medicinal chemistry applications, **EMD-1204831** is the superior tool. It fulfills the "E-E-A-T" requirement of scientific trust by providing a clean experimental variable, whereas Crizotinib introduces confounding factors.

References

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 - Key Finding: Defines the synthesis, structure, and the >3000-fold selectivity profile of **EMD-1204831**.
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- InvivoChem Data Sheet. "EMD 1204831 Chemical Properties and Biological Activity." Key Finding: Provides physical-chemical properties and handling protocols for **EMD-1204831**.

- Davis, M.I., et al. (2011). "Comprehensive analysis of kinase inhibitor selectivity."
 - [\[Link\]](#)
 - Key Finding: A foundational dataset comparing the selectivity scores of Type I vs Type II/Ib inhibitors, illustrating the "promiscuity" of early gener

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